

Physical and chemical properties of 2'-Iodo-2-(2-methoxyphenyl)acetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-Iodo-2-(2-methoxyphenyl)acetophenone

Cat. No.: B1325433

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An in-depth technical guide to **2'-Iodo-2-(2-methoxyphenyl)acetophenone** is presented for researchers, scientists, and drug development professionals. Due to the limited availability of experimental data for the title compound, this guide summarizes the existing information and incorporates data from structurally related compounds to provide a comprehensive overview.

Chemical and Physical Properties

The physical and chemical properties of **2'-Iodo-2-(2-methoxyphenyl)acetophenone** are primarily based on predicted data. For comparative purposes, the experimental properties of its precursors, 2'-Iodoacetophenone and 2'-Methoxyacetophenone, are also provided.

Table 1: Properties of **2'-Iodo-2-(2-methoxyphenyl)acetophenone**

Property	Value	Source
CAS Number	898784-89-9	[1]
Molecular Formula	C ₁₅ H ₁₃ IO ₂	[1]
Molecular Weight	352.17 g/mol	[1]
Boiling Point (Predicted)	415.7 ± 30.0 °C	[1]
Density (Predicted)	1.546 ± 0.06 g/cm ³	[1]

Table 2: Properties of 2'-Iodoacetophenone

Property	Value	Source
CAS Number	2142-70-3	[2][3]
Molecular Formula	C ₈ H ₇ IO	[2][3]
Molecular Weight	246.04 g/mol	[2]

Table 3: Properties of 2'-Methoxyacetophenone

Property	Value	Source
CAS Number	579-74-8	[4][5]
Molecular Formula	C ₉ H ₁₀ O ₂	[4][5]
Molecular Weight	150.18 g/mol	[5]
Appearance	Brown or Orange to Yellow Liquid	[5]
Boiling Point	245-248 °C @ 760 mmHg	[4]
131 °C @ 18 mmHg		
Density	1.090 g/mL @ 25 °C	[5]
Solubility in water	Immiscible	[5]

Experimental Protocols

A specific experimental protocol for the synthesis of **2'-Iodo-2-(2-methoxyphenyl)acetophenone** is not readily available in the surveyed literature. However, a representative protocol for the synthesis of a related compound, 2'-Methoxyacetophenone, is detailed below.

Synthesis of 2'-Methoxyacetophenone

This procedure outlines the methylation of 1-(2-hydroxyphenyl)ethanone.[6]

Materials:

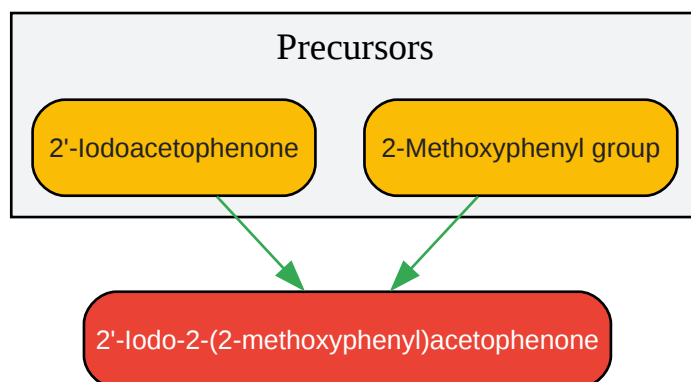
- 1-(2-hydroxyphenyl)ethanone
- Lithium hydroxide monohydrate ($\text{LiOH}\cdot\text{H}_2\text{O}$)
- Dimethyl sulfate
- Tetrahydrofuran (THF)
- 2 M Sodium hydroxide (NaOH) solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- A solution of 1-(2-hydroxyphenyl)ethanone (300 mmol) and $\text{LiOH}\cdot\text{H}_2\text{O}$ (590 mmol) in 400 mL of THF is stirred at room temperature for 1 hour.[\[6\]](#)
- Dimethyl sulfate (293 mmol) is added to the reaction mixture.[\[6\]](#)
- The reaction is monitored by thin-layer chromatography and allowed to proceed for 60 hours.[\[6\]](#)
- Upon completion, the solvent is removed under reduced pressure.[\[6\]](#)
- The resulting residue is dissolved in a 2 M NaOH solution and extracted with diethyl ether.[\[6\]](#)
- The combined organic layers are dried over anhydrous MgSO_4 , filtered, and concentrated to yield the final product.[\[6\]](#)

Visualizations

As there is no documented signaling pathway for **2'-Iodo-2-(2-methoxyphenyl)acetophenone**, the following diagrams illustrate its structural relationship to its precursors and a general synthetic workflow.



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Caption: Structural relationship of the target molecule.



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Caption: General experimental workflow for synthesis.

Biological Activity

Direct evidence of the biological activity of **2'-Iodo-2-(2-methoxyphenyl)acetophenone** is not available in the current literature. However, the broader class of acetophenone derivatives has been shown to exhibit a wide range of pharmacological effects, including cytotoxic, antimicrobial, antimalarial, antioxidant, and antityrosinase activities.[7][8] Furthermore, certain substituted acetophenones have demonstrated anti-inflammatory properties and nematocidal activity.[9][10] These findings suggest that **2'-Iodo-2-(2-methoxyphenyl)acetophenone** may be a valuable candidate for biological screening.

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- To cite this document: BenchChem. [Physical and chemical properties of 2'-Iodo-2-(2-methoxyphenyl)acetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1325433#physical-and-chemical-properties-of-2-iodo-2-2-methoxyphenyl-acetophenone]

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